

Long-Term Weathering Performance of Coatings with TINUVIN-1130: A Comparative Guide

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Compound of Interest

Compound Name: TINUVIN-1130

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For Researchers, Scientists, and Drug Development Professionals: An in-depth analysis of the long-term weathering performance of coatings stabilized with **TINUVIN-1130**, benchmarked against alternative UV absorber technologies. This guide provides a comprehensive overview of experimental data, detailed methodologies, and the chemical pathways of coating protection.

TINUVIN-1130, a liquid hydroxyphenyl-benzotriazole (BTZ) UV absorber, is a widely utilized additive for protecting coatings from the detrimental effects of solar radiation.^[1] Its efficacy in maintaining the aesthetic and physical properties of coatings is well-documented, particularly in demanding applications such as automotive and industrial finishes.^{[1][2][3]} This guide delves into a comparative analysis of **TINUVIN-1130**'s long-term weathering performance against other UV absorbers, supported by available experimental data and standardized testing protocols.

Executive Summary: Performance of TINUVIN-1130

TINUVIN-1130 is recognized for its broad UV absorption, especially in the UV-B and UV-A regions, and its high resistance to temperature and extraction, making it suitable for both solvent-based and waterborne systems.^{[1][2][3]} Its performance is often enhanced through synergistic combinations with Hindered Amine Light Stabilizers (HALS), which trap free radicals generated by UV exposure.^[4] While specific quantitative long-term data is often proprietary, the available literature indicates that **TINUVIN-1130** provides a robust defense against gloss reduction, color change, cracking, and blistering.^{[3][5]}

However, for high-performance applications, particularly in the automotive sector, hydroxyphenyl-s-triazines (HPTs) are emerging as a superior technology, exhibiting enhanced photostability and thermal stability compared to benzotriazoles.[6]

Comparative Performance of UV Absorbers

The selection of a UV absorber is critical for the long-term durability of a coating. The primary classes of UV absorbers used in the coatings industry include benzophenones (BP), benzotriazoles (BTZ), and hydroxyphenyl-s-triazines (HPT).

UV Absorber Class	Key Characteristics	Typical Applications
Benzophenones (BP)	Lower long-term stability.	Applications with less stringent durability requirements.
Benzotriazoles (BTZ)	Broad UV spectral coverage. Good performance for a wide range of applications.	Medium to high-end applications, including industrial, architectural, and automotive coatings.
Hydroxyphenyl-s-triazines (HPT)	Superior photostability and heat stability compared to BTZ and BP. Excellent chemical resistance.	High-performance applications, especially those exposed to high baking temperatures and extreme environmental conditions, such as automotive coatings.

Table 1: General Comparison of UV Absorber Classes.

TINUVIN-1130 vs. Other Benzotriazoles

Within the benzotriazole class, various products offer different balances of properties. Alternatives to **TINUVIN-1130** include TINUVIN 384-2 and TINUVIN 928. These are also used in medium to high-end applications.[7]

TINUVIN-1130 vs. Hydroxyphenyl-s-triazines (HPTs)

For the most demanding applications, such as automotive clearcoats, HPTs like TINUVIN 400, TINUVIN 477, and TINUVIN 479 are often preferred due to their superior performance.[7] Studies have indicated that HPT-based UV absorbers can meet higher performance and quality requirements where benzotriazoles may show limitations.[6] They exhibit very low vapor pressure and the best photostability, which translates to reduced loss of the absorber during exposure.[8]

Experimental Data and Performance Metrics

While a direct, publicly available, long-term quantitative comparison of **TINUVIN-1130** with a comprehensive set of alternatives in a single study is scarce, a study on waterborne wood coatings provides valuable insights.

A study by SONGWON Industrial Group compared their benzotriazole UV absorber, SONGSORB® CS 1130 (a direct alternative to **TINUVIN-1130**), with a triazine UV absorber (SONGSORB® CS 400 WB) and a HALS in acrylic, alkyd, and polyurethane binders. The coatings were subjected to 2,909 hours of accelerated weathering according to EN 927-6 (QUV). The key findings were:

- **Synergistic Effect:** Formulations containing a combination of a UV absorber and a HALS generally yielded the best results in terms of color and gloss retention.
- **Superiority of Triazine:** In the acrylic binder, the formulation containing the triazine-based UV absorber (SONGSORB® CS 400 WB) and a HALS performed better than the one with the benzotriazole-based absorber (SONGSORB® CS 1130) in terms of appearance and resistance to defects.[5]
- **Binder Influence:** The performance was dependent on the binder system, with alkyd formulations generally showing the best results in this particular study.[5]

Although specific data points for gloss and color change (ΔE^*) were not presented in a table, the qualitative results strongly suggest the performance advantages of triazine-based UV absorbers in combination with HALS for certain applications.

Experimental Protocols

To ensure the reliability and reproducibility of weathering tests, standardized protocols are employed. The most relevant for automotive and industrial coatings are those developed by ASTM International.

Accelerated Weathering Tests

Accelerated weathering tests are crucial for predicting the long-term performance of coatings in a shorter timeframe. These tests simulate outdoor exposure conditions in a controlled laboratory setting.

ASTM D7869: Standard Practice for Xenon Arc Exposure Test with Enhanced Light and Water Exposure for Transportation Coatings

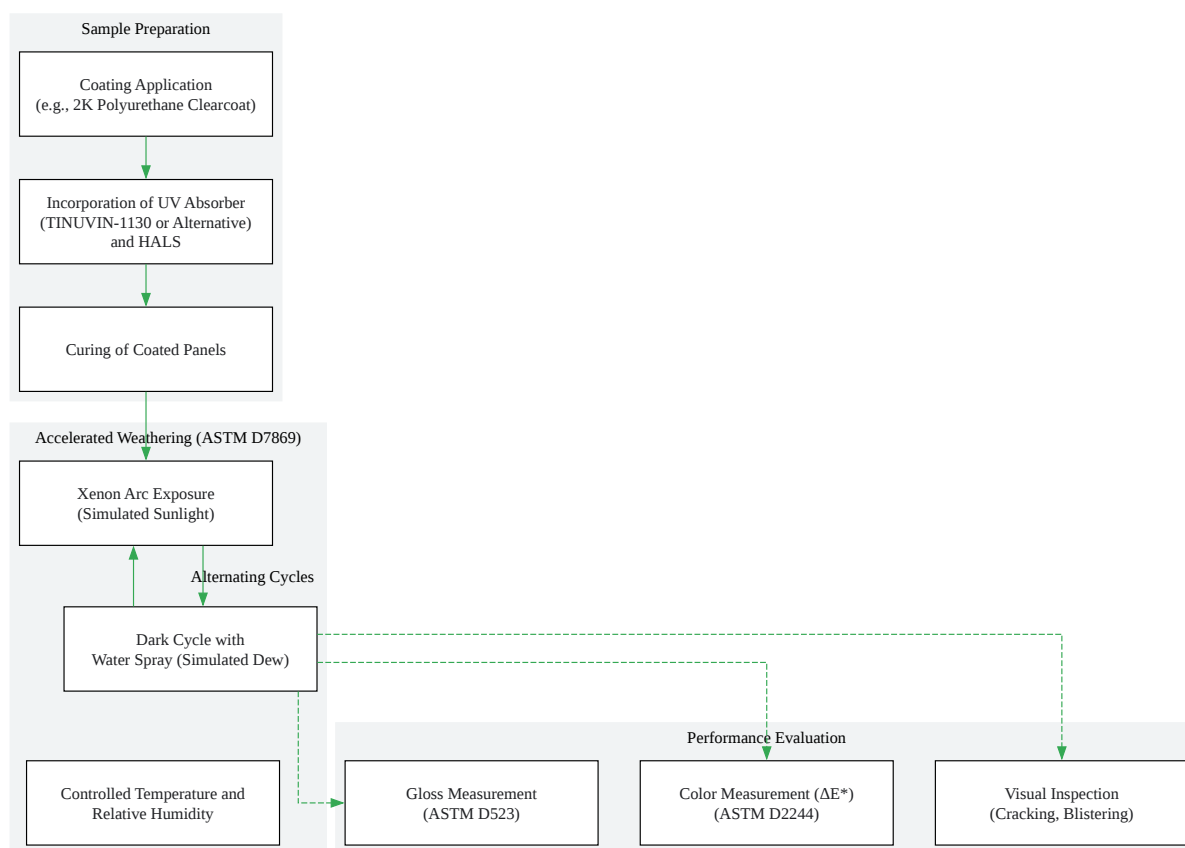
This is a modern and highly regarded standard for automotive coatings.^{[2][7][9]} It is the result of extensive research to better replicate real-world weathering in South Florida, a benchmark for outdoor exposure testing.^{[2][9]}

Key Features of ASTM D7869:

- **Light Source:** Uses a xenon arc lamp with filters to provide a close match to the solar spectrum.
- **Enhanced Water Exposure:** Includes longer water spray cycles during the dark periods to mimic dew formation, which is a critical factor in coating degradation.^[7]
- **Realistic Cycles:** The test cycle is designed to simulate the temperature and humidity fluctuations that coatings experience outdoors.^[9]

A typical cycle in an accelerated weathering test involves alternating periods of light and dark, with controlled temperature and humidity, and water spray to simulate rain and dew.

Experimental Workflow for Accelerated Weathering Test (ASTM D7869)



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Caption: Workflow for evaluating coating performance using accelerated weathering.

Signaling Pathways of UV Degradation and Protection

The degradation of coatings by UV radiation is a complex process involving photo-oxidation. UV absorbers and HALS interrupt this process at different stages.

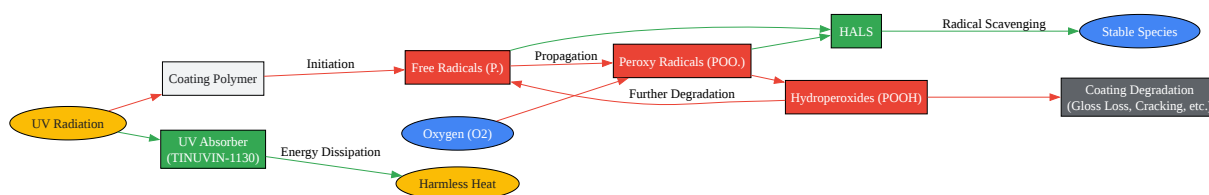
Mechanism of UV Degradation and Stabilization:

- **Initiation:** UV radiation is absorbed by the polymer in the coating, leading to the formation of free radicals.
- **Propagation:** These free radicals react with oxygen to form peroxy radicals, which then abstract hydrogen from the polymer chains, creating more free radicals and hydroperoxides. The decomposition of hydroperoxides leads to further radical formation, propagating the degradation cascade.
- **Termination:** The radical reactions are eventually terminated by recombination.

Role of UV Stabilizers:

- **UV Absorbers (e.g., TINUVIN-1130):** These molecules absorb harmful UV radiation and dissipate it as harmless heat, preventing the initial formation of free radicals.
- **Hindered Amine Light Stabilizers (HALS):** HALS act as radical scavengers. They do not absorb UV radiation but interrupt the propagation step by reacting with free radicals to form stable species, thus breaking the degradation cycle.

UV Degradation and Stabilization Pathway



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Caption: Mechanism of UV degradation and the protective roles of UV absorbers and HALS.

Conclusion

TINUVIN-1130 remains a versatile and effective UV absorber for a wide range of coating applications. Its performance, particularly when used in synergy with HALS, provides significant protection against weathering-induced degradation. For applications demanding the highest level of durability, such as automotive clearcoats exposed to harsh environmental conditions, hydroxyphenyl-s-triazine (HPT) based UV absorbers represent a more advanced and often superior alternative. The selection of the optimal light stabilizer package should be based on the specific coating system, the intended application, and the required level of performance, always validated through rigorous accelerated and, ideally, outdoor weathering tests.

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